

Melting point and boiling point of 4'-Amino-3',5'-dichloroacetophenone

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Compound of Interest

Compound Name: 4'-Amino-3',5'-dichloroacetophenone

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An In-depth Technical Guide on the Physicochemical Properties of **4'-Amino-3',5'-dichloroacetophenone**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **4'-Amino-3',5'-dichloroacetophenone**, a key intermediate in the synthesis of various pharmaceutical compounds.^{[1][2][3]} This document outlines its physical properties, detailed experimental protocols for their determination, and its significance in synthetic chemistry.

Physicochemical Properties

4'-Amino-3',5'-dichloroacetophenone is a crystalline solid, appearing as a white to light yellow powder.^{[3][4]} It is sparingly soluble in cold water, slightly soluble in hot water, and more soluble in organic solvents such as ethanol.^[4]

Quantitative Data Summary

The melting and boiling points are critical parameters for the identification, purity assessment, and process control in the synthesis of active pharmaceutical ingredients (APIs).

Property	Value	Source
Melting Point	162-166 °C (lit.)	[4] [5] [6] [7]
Boiling Point	351.5 ± 42.0 °C (Predicted)	[5] [8]
Molecular Formula	C ₈ H ₇ Cl ₂ NO	[4]
Molecular Weight	204.05 g/mol	[4]
CAS Number	37148-48-4	[3] [5]

Experimental Protocols

Accurate determination of melting and boiling points is fundamental for characterizing **4'-Amino-3',5'-dichloroacetophenone**. Standard laboratory procedures are detailed below.

Melting Point Determination (Capillary Method)

The melting point of a pure crystalline solid is a sharp, well-defined temperature range.[\[9\]](#)[\[10\]](#) Any impurities will typically depress the melting point and broaden the range.[\[9\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or DigiMelt) or Thiele tube setup
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: Ensure the **4'-Amino-3',5'-dichloroacetophenone** sample is completely dry and finely powdered using a mortar and pestle.[\[11\]](#)[\[12\]](#)

- Capillary Tube Packing: Press the open end of a capillary tube into the powdered sample. Tap the sealed end gently on a hard surface to pack the solid into the bottom of the tube to a height of 1-2 mm.[10]
- Apparatus Setup: Place the packed capillary tube into the heating block of the melting point apparatus.[12][13]
- Heating:
 - For an unknown or approximate melting point, a rapid heating rate (e.g., 10-20 °C/min) can be used to get a preliminary range.[13]
 - For an accurate determination, heat rapidly to about 15-20 °C below the expected melting point (approximately 145 °C). Then, reduce the heating rate to 1-2 °C per minute to ensure thermal equilibrium between the sample, heating block, and thermometer.[9][10][13]
- Observation and Recording: Record the temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the last solid crystal melts (the end of melting). This range is the melting point.[9][10] For a pure sample, this range should be narrow, typically 0.5-1.0 °C.[9]

Boiling Point Determination (Capillary Method)

As the boiling point of **4'-Amino-3',5'-dichloroacetophenone** is high and the value is predicted, this protocol describes a general method for organic compounds.

Apparatus:

- Thiele tube or similar heating bath (e.g., aluminum block)[5][14]
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating source (e.g., Bunsen burner or hot plate)

Procedure:

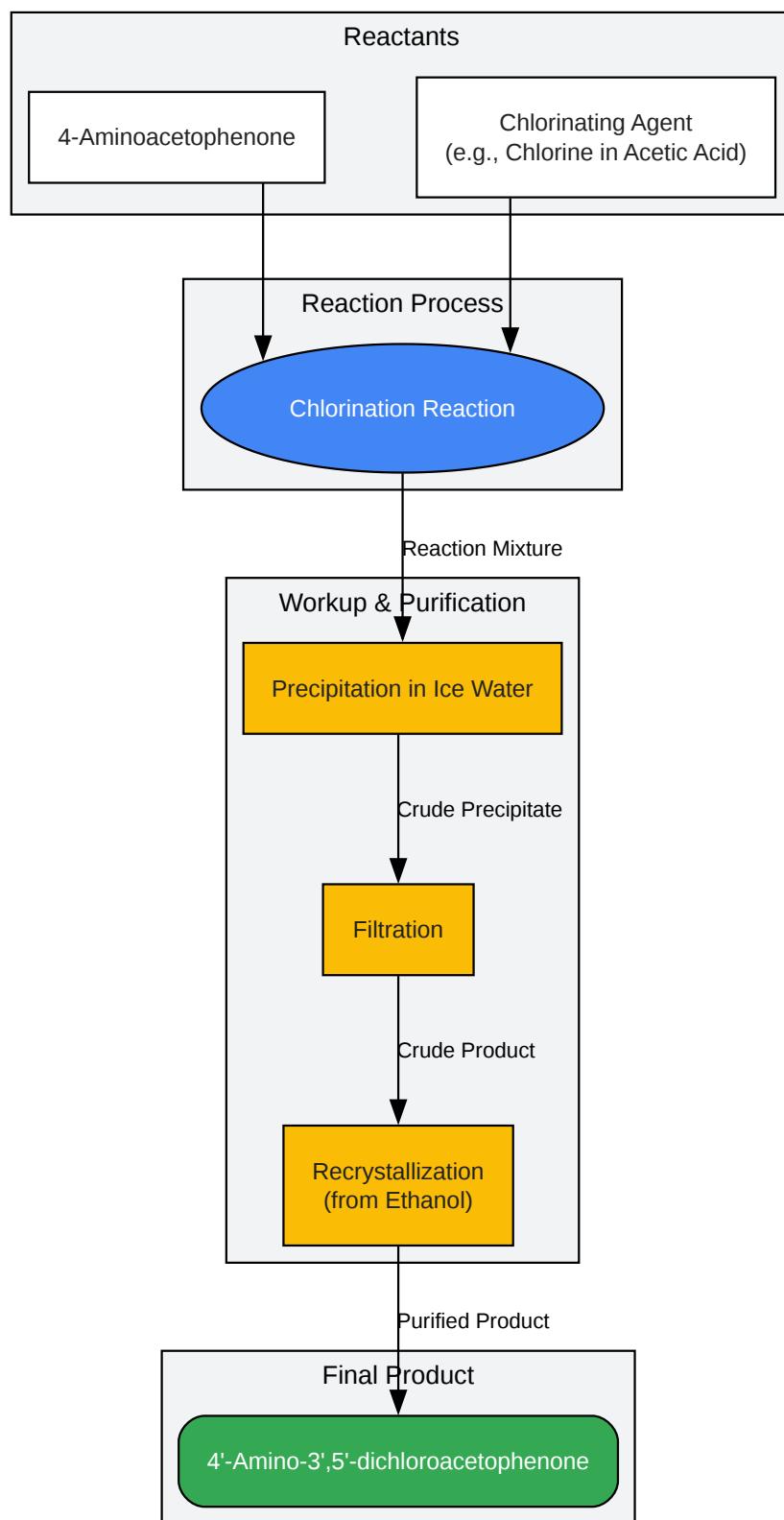
- Sample Preparation: Place a small amount (a few milliliters) of the liquid form of the compound (if melted) into the fusion tube.[6]
- Capillary Inversion: Place the capillary tube, sealed end up, into the fusion tube containing the liquid.[5][6]
- Apparatus Assembly: Attach the fusion tube to a thermometer, ensuring the sample and the thermometer bulb are at the same level. Immerse this assembly in a heating bath (Thiele tube).[5]
- Heating: Gently and slowly heat the apparatus.[14] As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
- Observation: Continue heating until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[5] This indicates that the vapor pressure of the substance is equal to the atmospheric pressure.
- Recording: Stop heating and note the temperature at which the liquid begins to enter the capillary tube as the apparatus cools.[15] This temperature is the boiling point of the liquid.

Synthesis and Relevance in Drug Development

4'-Amino-3',5'-dichloroacetophenone is a crucial building block in organic synthesis, particularly for pharmaceuticals.[2][3] It serves as a key intermediate in the production of several drugs, including the bronchodilator Clenbuterol and non-steroidal anti-inflammatory drugs (NSAIDs) like aceclofenac and diclofenac.[1][16] The synthesis typically involves the chlorination of 4-aminoacetophenone.[4][16]

Synthesis Workflow Diagram

The following diagram illustrates a common synthetic route for **4'-Amino-3',5'-dichloroacetophenone**.



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Caption: Synthetic pathway of **4'-Amino-3',5'-dichloroacetophenone**.

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